

What are the physical properties of Phenyl methacrylate monomer

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Compound of Interest

Compound Name: Phenyl methacrylate

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Phenyl Methacrylate Monomer: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **Phenyl methacrylate** (PMA) monomer. This crucial information is intended to support researchers, scientists, and professionals in the fields of drug development, polymer chemistry, and materials science in their research and development activities.

Core Physical Properties

Phenyl methacrylate is an ester of methacrylic acid and phenol, presenting as a colorless to pale yellow liquid with a characteristic sweet, fruity odor.^[1] It is a monomer that can undergo polymerization to form poly(**phenyl methacrylate**), a polymer with applications in coatings, adhesives, and optical materials due to its high refractive index and good mechanical strength.^{[1][2]}

Quantitative Physical Data

The following table summarizes the key physical properties of **Phenyl methacrylate** monomer compiled from various sources.

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₂	-	-	[1][3]
Molecular Weight	162.19	g/mol	-	
Appearance	Colorless to pale yellow liquid	-	-	
Odor	Sweet, fruity	-	-	
Density	1.046 - 1.052	g/cm ³	at 25 °C	
Melting Point	17	°C	-	
Boiling Point	249.3	°C	at 760 mmHg	
95 - 100	°C	at 16 mmHg		
115 - 118	°C	at 10 mmHg		
Flash Point	97.1	°C	-	
60	°C	closed cup		
Refractive Index	1.511 - 1.512	-	at 20 °C	
Solubility	Insoluble in water	-	-	
Soluble in organic solvents (e.g., ethanol, acetone)	-	-		
Vapor Pressure	0.0231	mmHg	at 25 °C	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in publicly accessible literature. These properties are typically

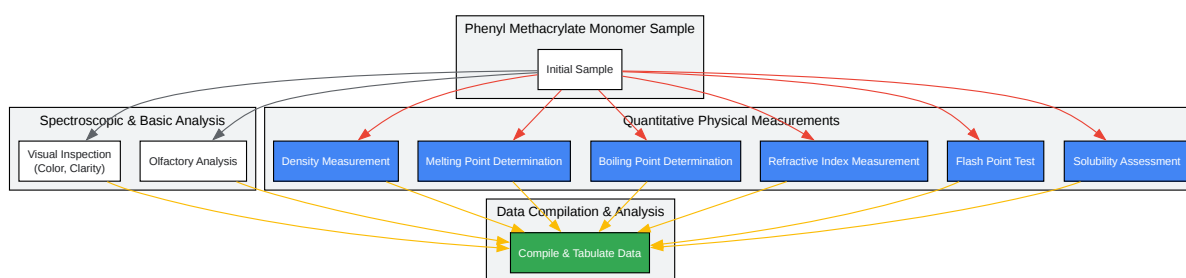
determined using standardized methods, such as those established by ASTM International or the International Organization for Standardization (ISO). For instance:

- Density is often measured using a pycnometer or a digital density meter.
- Boiling Point at atmospheric and reduced pressures is determined using distillation apparatus in accordance with standard laboratory techniques.
- Refractive Index is typically measured using a refractometer, such as an Abbe refractometer.
- Flash Point is determined using either an open-cup or closed-cup apparatus, following standardized procedures to ensure safety and accuracy.

For precise and reproducible measurements, it is imperative for researchers to consult and adhere to these established standard operating procedures.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of **Phenyl methacrylate** monomer.



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Caption: Workflow for Physical Characterization of **Phenyl Methacrylate** Monomer.

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